

Application Notes and Protocols for Recombinant DHFR Protein Expression and Purification

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Compound of Interest

Compound Name: *dhfo*

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Introduction

Dihydrofolate reductase (DHFR) is a crucial enzyme in the synthesis of purines, thymidylate, and several amino acids.^{[1][2][3]} It catalyzes the reduction of dihydrofolate (DHF) to tetrahydrofolate (THF) using NADPH as a cofactor.^{[1][3]} This role makes it a significant target for therapeutics, particularly in cancer chemotherapy and as an antimicrobial agent.^{[2][3][4]} The production of large quantities of pure and active recombinant DHFR is essential for structural studies, inhibitor screening, and various biochemical assays. This document provides a detailed protocol for the expression of recombinant DHFR in *Escherichia coli* and its subsequent purification.

Overview of the Process

The expression and purification of recombinant DHFR, often with an affinity tag such as a polyhistidine (His-tag), involves several key stages. The process begins with the transformation of a suitable *E. coli* expression strain with a plasmid containing the DHFR gene.^{[5][6]} Expression is then induced, followed by cell lysis to release the recombinant protein. The purification strategy typically involves a multi-step chromatography process, commonly beginning with affinity chromatography, followed by further polishing steps like ion exchange and size exclusion chromatography to achieve high purity.

Data Presentation

Table 1: Typical Yield and Purity of Recombinant Human DHFR

Purification Step	Total Protein (mg/L culture)	Specific Activity (pmol/min/ µg)	Purity (%)	Fold Purification	Reference
Crude Lysate	150 - 250	50 - 150	<10	1	Estimated
Affinity Chromatography (Ni-NTA)	15 - 25	> 1500	> 85	~10-15	[7]
Affinity Chromatography (Methotrexate)	10 - 20	> 2000	> 90	~15-20	[8][9]
Ion Exchange Chromatography	8 - 15	> 4000	> 95	~30-40	[8][10]
Size Exclusion Chromatography	5 - 10	> 5500	> 98	~40-50	[11][12]

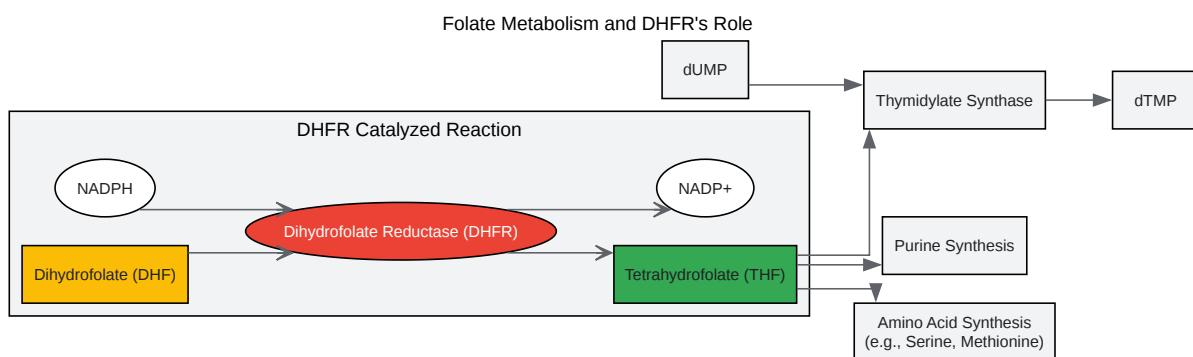
Note: Values are approximate and can vary significantly based on expression conditions, cell density, lysis efficiency, and specific chromatography resins and conditions.

Table 2: Molecular Weight and Specific Activity of Recombinant DHFR from Various Sources

Source	Molecular Weight (kDa)	Specific Activity	Reference
Human	~21.5 - 25.5	> 2000 pmol/min/µg	[13][14]
E. coli	~22	> 5500 pmol/min/µg	[15]
Drosophila melanogaster	17-22	Not specified	[11]
Soybean	22	15 units/mg	[12]

Signaling and Metabolic Pathway

DHFR plays a central role in folate metabolism, which is essential for the synthesis of nucleotides and certain amino acids. The diagram below illustrates the position of DHFR in this critical pathway.



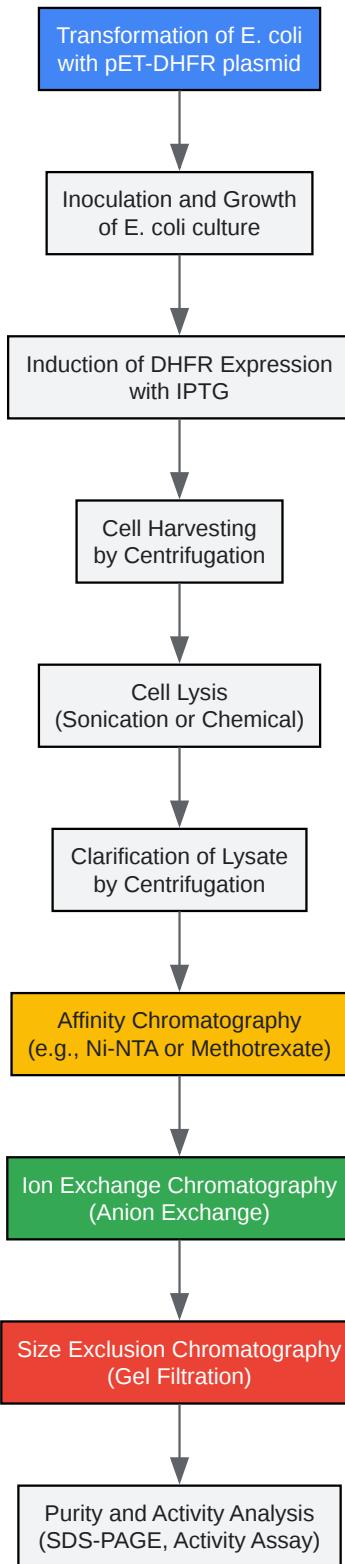
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Caption: Role of DHFR in folate metabolism.

Experimental Workflow

The overall workflow for recombinant DHFR expression and purification is depicted in the following diagram.

Recombinant DHFR Expression and Purification Workflow



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